

environmental fate and transport of 4-Pentylphenol

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Compound of Interest

Compound Name: 4-Pentylphenol-d5

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An In-depth Technical Guide on the Environmental Fate and Transport of 4-Pentylphenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the environmental fate and transport of 4-pentylphenol, with a focus on its isomers, 4-tert-pentylphenol and 4-n-pentylphenol. This document summarizes key physicochemical properties, degradation pathways, soil and sediment interactions, and bioaccumulation potential. Detailed experimental protocols for key studies are also provided to support further research and risk assessment.

Physicochemical Properties

The environmental behavior of a chemical is largely governed by its physicochemical properties. The following tables summarize the key properties for 4-tert-pentylphenol and 4-n-pentylphenol.

Table 1: Physicochemical Properties of 4-tert-Pentylphenol

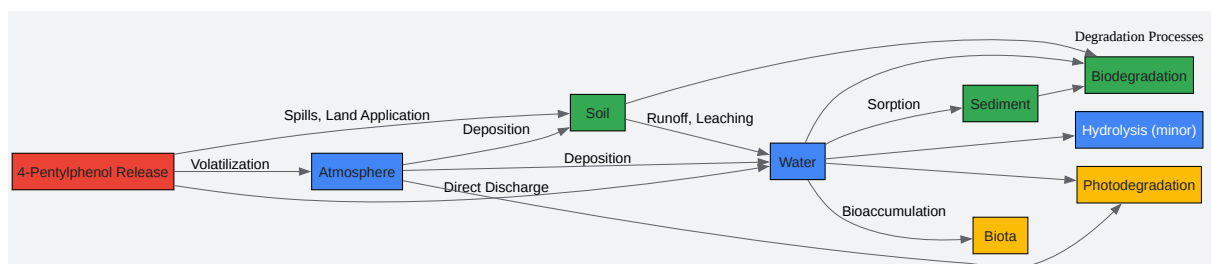
Property	Value	Reference
CAS Number	80-46-6	[1]
Molecular Formula	C11H16O	[2]
Molecular Weight	164.25 g/mol	[2]
Melting Point	94.7°C	[2]
Boiling Point	255°C	[2]
Vapor Pressure	< 5 Pa at 20°C	[2]
Water Solubility	193 mg/L at 21°C	[2]
Henry's Law Constant	0.206 Pa·m ³ /mol (calculated)	[2]
pKa	10.4 (calculated)	[2]
Log Kow (Octanol-Water Partition Coefficient)	3.9 at 25°C (calculated)	[2]

Table 2: Physicochemical Properties of 4-n-Pentylphenol

Property	Value	Reference
CAS Number	14938-35-3	[3]
Molecular Formula	C11H16O	[3]
Molecular Weight	164.24 g/mol	[3]
Density	0.960 g/mL at 20°C	[3]
Melting Point	23-25°C	[3]
Boiling Point	342°C	[3]
Flash Point	133°C	[3]
Water Solubility	99.99 mg/L at 25°C	[3][4]
Vapor Density	5.66	[3][4]
pKa	10.26 ± 0.13 (Predicted)	[3][4]
Refractive Index	n _{20/D} 1.515	[3][4]

Environmental Fate and Transport

The following diagram illustrates the principal pathways for the environmental fate and transport of 4-pentylphenol.

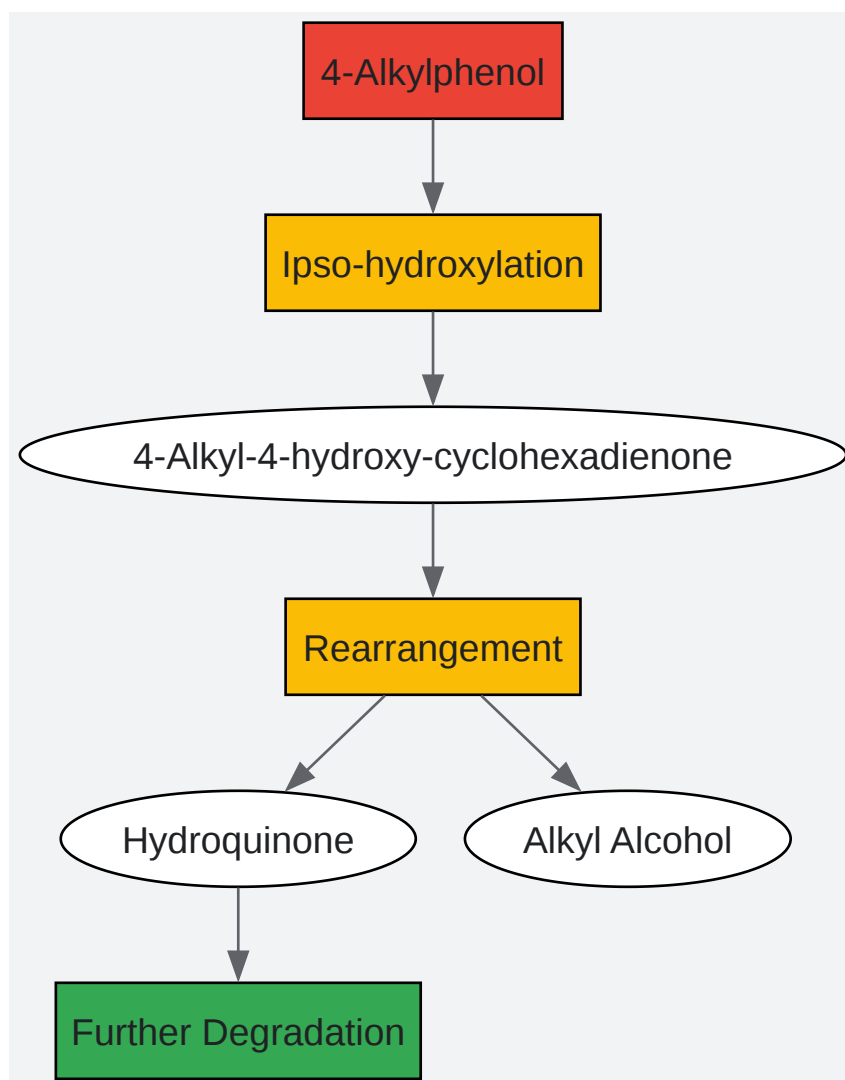


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Environmental Fate and Transport of 4-Pentylphenol.

Degradation

4-tert-pentylphenol is considered to be readily biodegradable.[2] One study conducted in accordance with OECD Test Guideline 301B showed 73% biodegradation based on dissolved organic carbon (DOC) removal over 28 days. While specific pathways for 4-pentylphenol are not extensively detailed, the biodegradation of alkylphenols, such as 4-nonylphenol, has been studied. The process is known to be dependent on molecular oxygen.[5] Microorganisms like *Sphingomonas* spp. can carry out the initial degradation, which often involves ipso-hydroxylation.[5] This leads to the formation of hydroquinone and an alcohol corresponding to the alkyl side chain.[5]



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Generalized Aerobic Biodegradation Pathway for 4-Alkylphenols.

In the atmosphere, 4-tert-pentylphenol is expected to degrade rapidly through reactions with hydroxyl radicals, with a calculated half-life of approximately 3.1 to 9.2 hours.[2][6] In aquatic environments, the photodegradation of phenolic compounds can be influenced by various factors such as pH and the presence of photosensitizers.[7]

Due to the absence of hydrolyzable functional groups, hydrolysis is not expected to be a significant degradation pathway for 4-tert-pentylphenol and 4-tert-butylphenol under typical environmental conditions.[2]

Soil and Sediment Interactions

4-tert-pentylphenol is expected to partition mainly to soil and sediment upon release to the environment.[2] The soil adsorption coefficient (K_{oc}) for 4-tert-pentylphenol has been estimated to be around 2,380 L/kg, indicating low mobility in soil.[2] The adsorption and desorption behavior of organic compounds in soil is influenced by factors such as soil organic matter content and pH.[8][9]

Bioaccumulation

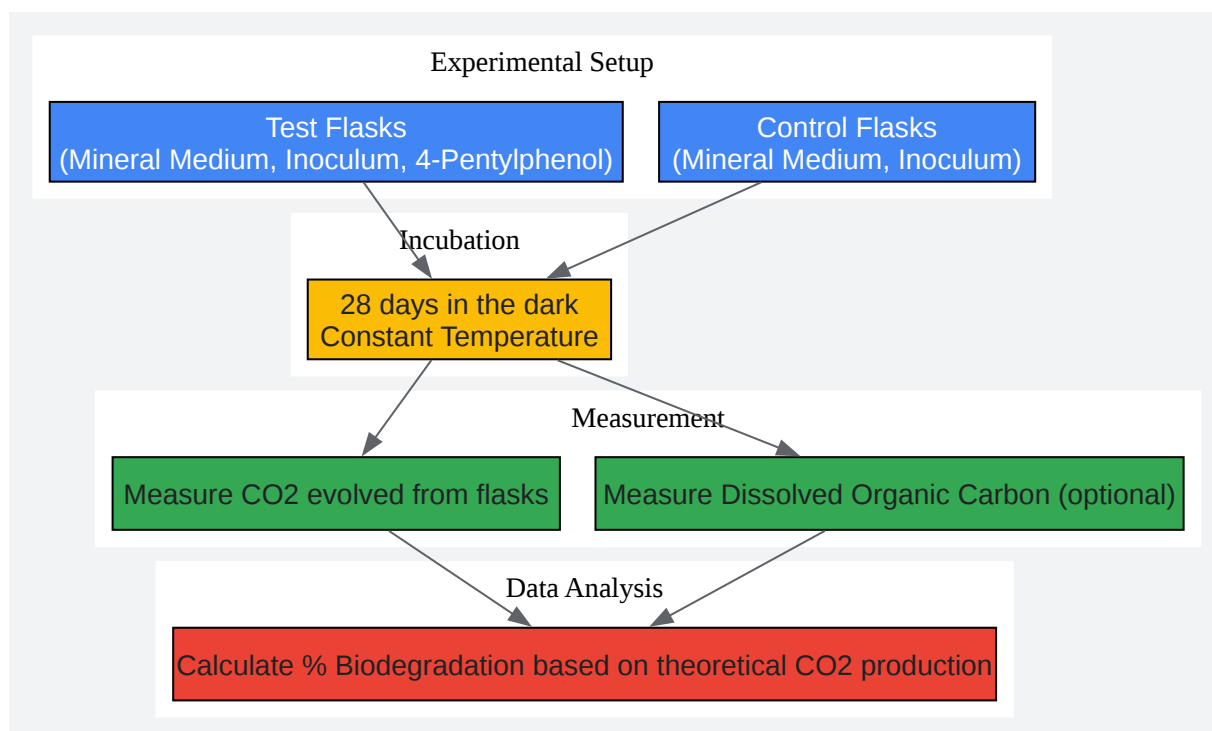
The potential for bioaccumulation is a critical aspect of the environmental risk assessment of chemicals. The octanol-water partition coefficient (log K_{ow}) for 4-tert-pentylphenol is 3.9, which suggests a moderate potential for bioaccumulation in aquatic organisms.[2] The bioconcentration factor (BCF) is a key parameter for assessing bioaccumulation.

Experimental Protocols

This section outlines the methodologies for key experiments used to determine the environmental fate and transport parameters of 4-pentylphenol.

Biodegradation Assessment (OECD 301B)

The ready biodegradability of 4-tert-pentylphenol was assessed using the CO₂ Evolution Test (OECD Guideline 301B).



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Workflow for OECD 301B Ready Biodegradability Test.

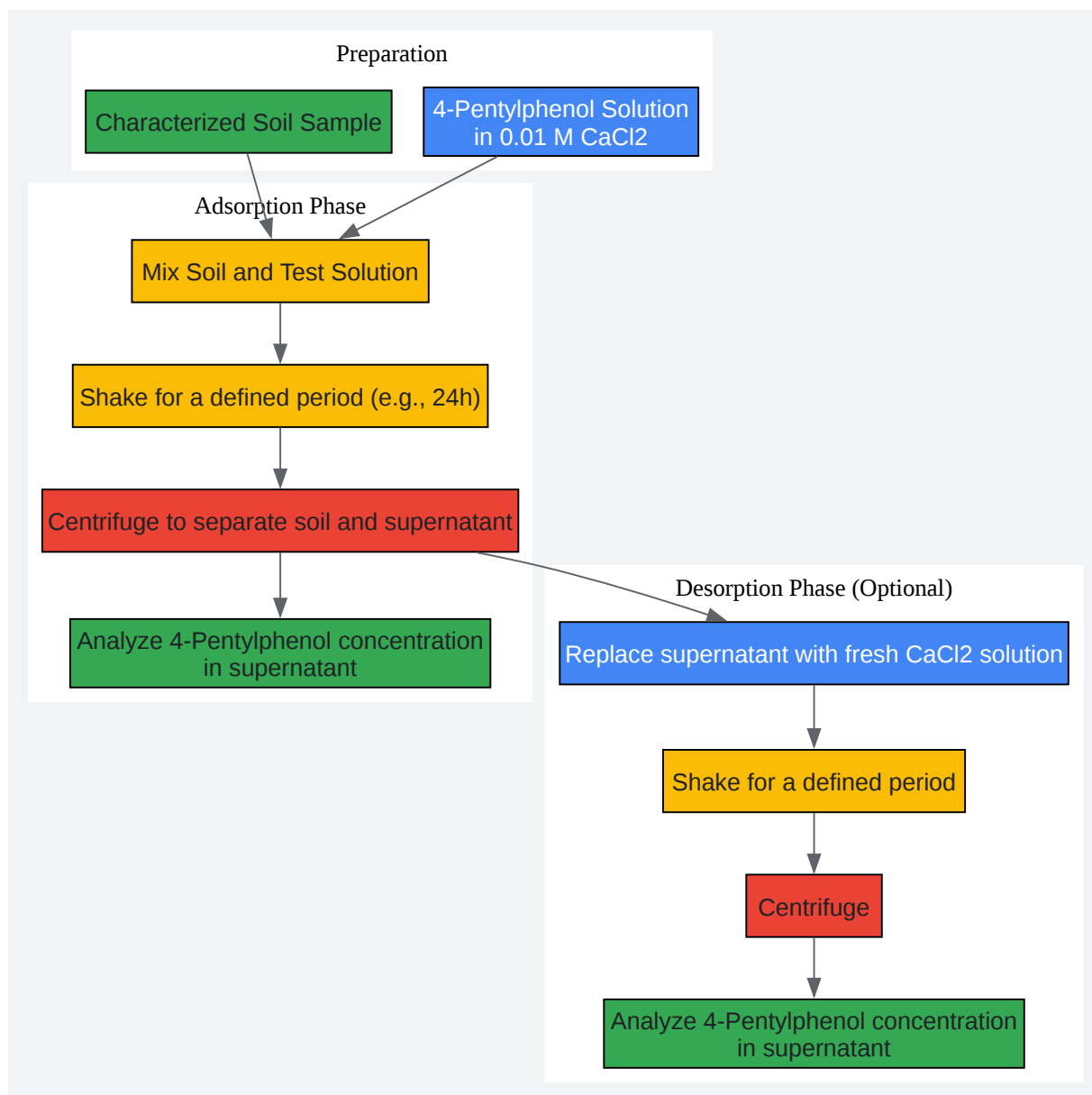
Protocol:

- Preparation: A mineral medium is prepared containing essential salts. An inoculum, typically from a sewage treatment plant, is added.
- Test Setup: The test substance (4-pentylphenol) is added to the test flasks as the sole source of organic carbon. Control flasks without the test substance are also prepared.
- Incubation: The flasks are incubated in the dark at a constant temperature for 28 days.
- Measurement: The amount of CO₂ evolved from the flasks is measured at regular intervals. The concentration of dissolved organic carbon (DOC) can also be measured at the beginning and end of the test.

- **Data Analysis:** The percentage of biodegradation is calculated by comparing the amount of CO₂ produced in the test flasks to the theoretical maximum amount of CO₂ that could be produced from the complete mineralization of the test substance.

Soil Adsorption/Desorption (Batch Equilibrium Method - OECD 106)

This method is used to determine the soil adsorption coefficient (K_{oc}).



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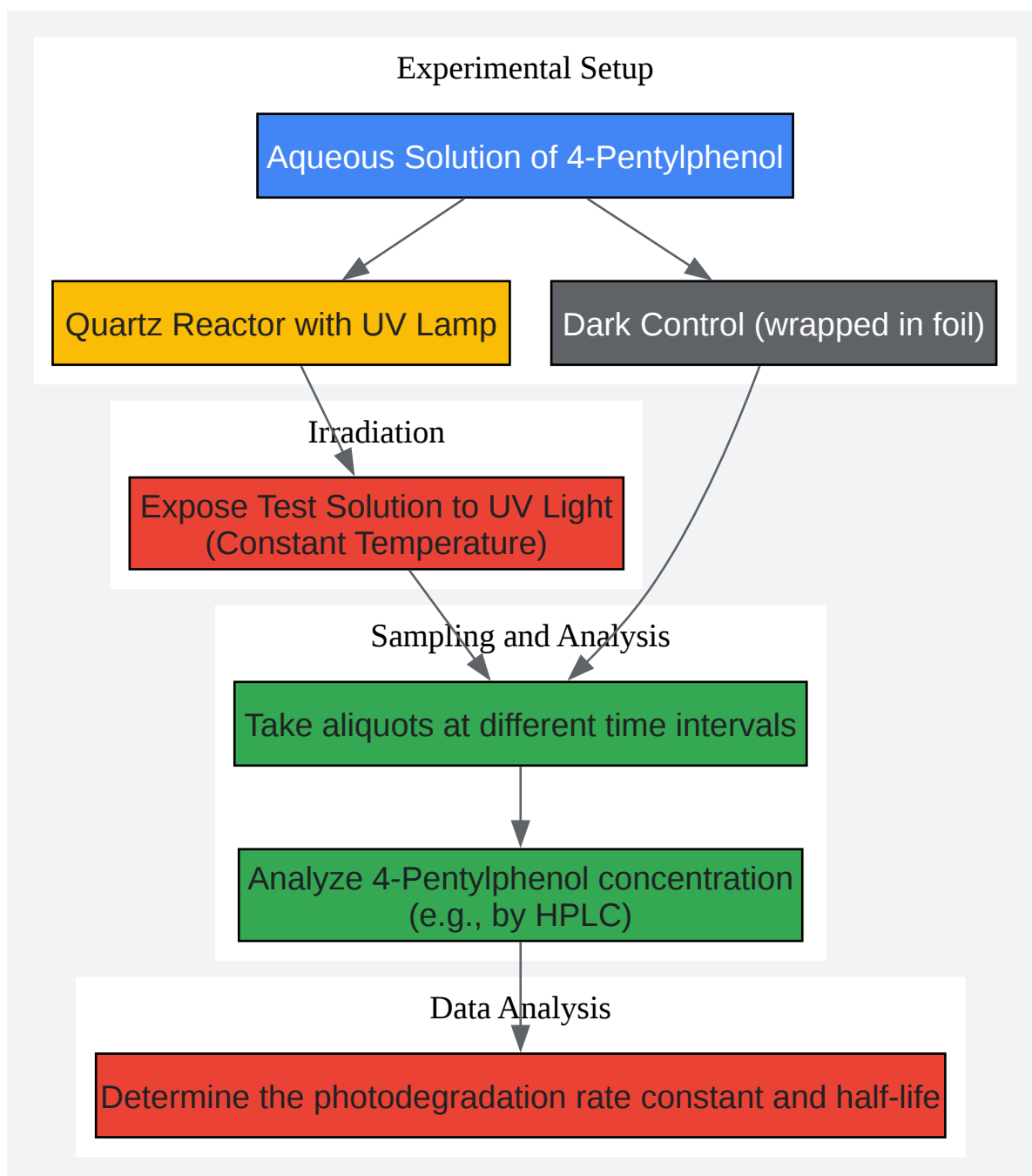
Workflow for Soil Adsorption/Desorption Batch Equilibrium Test.

Protocol:

- **Preparation:** A well-characterized soil sample is used. A solution of 4-pentylphenol is prepared in a 0.01 M CaCl_2 solution, which acts as a background electrolyte.
- **Adsorption:** A known mass of soil is mixed with a known volume of the 4-pentylphenol solution in a centrifuge tube. The tubes are shaken for a predetermined time (e.g., 24 hours) to reach equilibrium.
- **Separation and Analysis:** The tubes are centrifuged to separate the soil from the aqueous phase (supernatant). The concentration of 4-pentylphenol remaining in the supernatant is analyzed. The amount of 4-pentylphenol adsorbed to the soil is calculated by the difference between the initial and final concentrations in the solution.
- **Desorption (Optional):** The supernatant is removed and replaced with a fresh solution of 0.01 M CaCl_2 . The mixture is shaken again to allow for desorption. The concentration of 4-pentylphenol in the supernatant is then analyzed.

Photodegradation in Water

This protocol describes a general laboratory setup for assessing the photodegradation of 4-pentylphenol in an aqueous solution.



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Workflow for a Laboratory Photodegradation Study in Water.

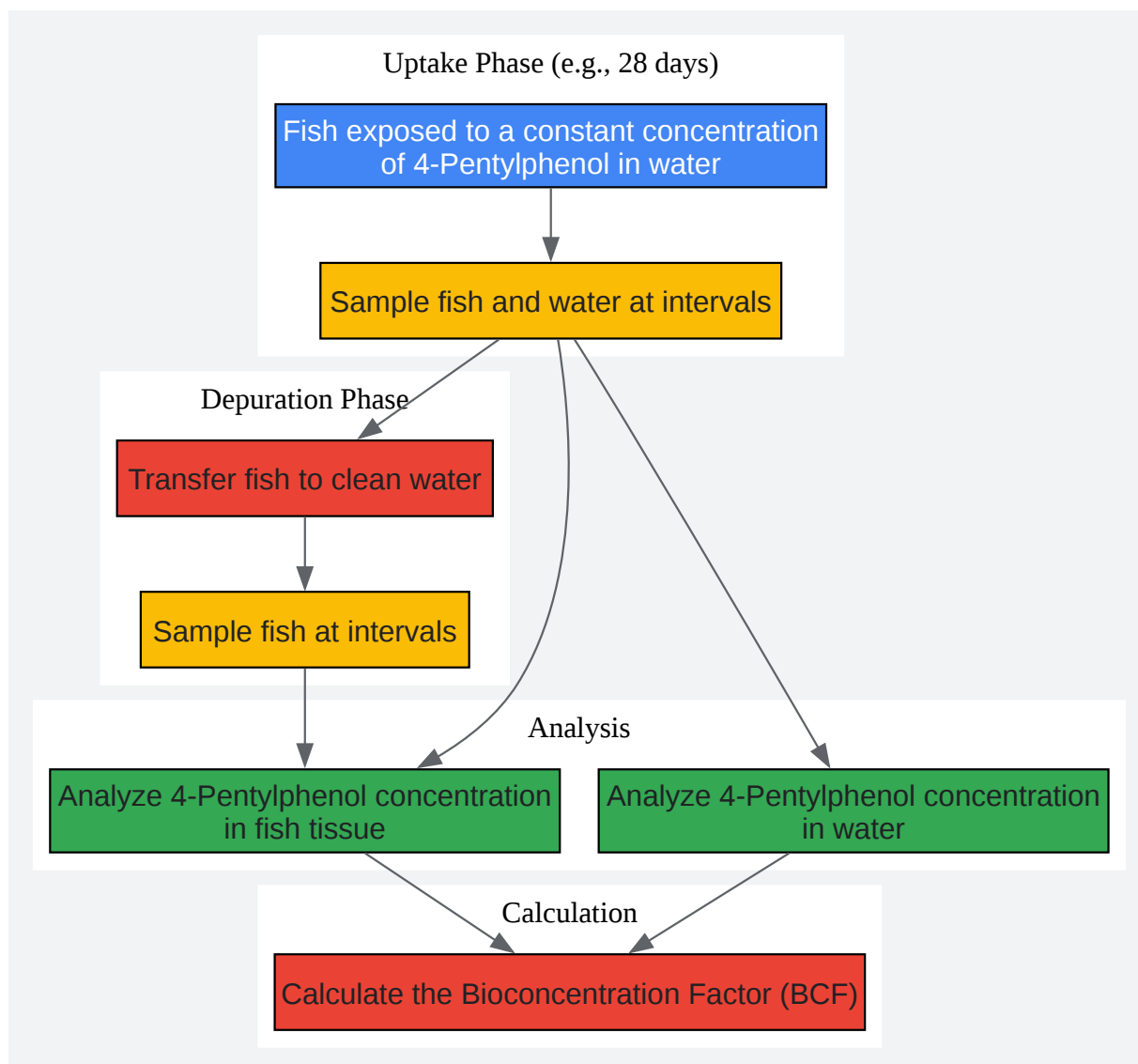
Protocol:

- Preparation: An aqueous solution of 4-pentylphenol of a known concentration is prepared.

- **Experimental Setup:** The solution is placed in a photoreactor, typically made of quartz to allow for UV light penetration. A UV lamp with a specific wavelength is used as the light source. A dark control, wrapped in aluminum foil, is run in parallel to account for any degradation not due to light.
- **Irradiation:** The test solution is irradiated for a set period, and samples are taken at various time intervals. The temperature is kept constant.
- **Analysis:** The concentration of 4-pentylphenol in each sample is determined using an appropriate analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Data Analysis:** The degradation rate constant and the half-life of 4-pentylphenol under the specific experimental conditions are calculated from the concentration-time data.

Bioaccumulation in Fish (OECD 305)

The OECD Guideline 305 describes a method for determining the bioconcentration factor (BCF) in fish.[\[10\]](#)



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Workflow for a Bioaccumulation Study in Fish (OECD 305).

Protocol:

- Uptake Phase: Fish are exposed to a constant, sublethal concentration of 4-pentylphenol in a flow-through system for a defined period (e.g., 28 days). Water and fish samples are taken at regular intervals.

- Depuration Phase: After the uptake phase, the remaining fish are transferred to clean, flowing water and held for a depuration period. Fish are sampled at intervals during this phase.
- Analysis: The concentration of 4-pentylphenol is measured in the water samples and in the fish tissue samples (whole body or specific organs).
- Calculation: The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the chemical in the fish to the concentration in the water at steady-state. Kinetic BCFs can also be calculated from the uptake and depuration rate constants.^[11]

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